

3,4-Difluorophenetole CAS number and properties

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Compound of Interest

Compound Name: 3,4-Difluorophenetole

Cat. No.: B062040

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An In-depth Technical Guide to 3,4-Difluorophenol

Note to the reader: This guide provides comprehensive information on 3,4-Difluorophenol, assuming a potential typographical error in the user's request for "3,4-Difluorophenetole," as search results predominantly yielded information for the former. **3,4-Difluorophenetole** is the ethyl ether derivative of 3,4-Difluorophenol.

This technical guide is intended for researchers, scientists, and drug development professionals, offering a detailed overview of 3,4-Difluorophenol, including its chemical properties, synthesis, and applications.

Chemical Identity and Properties

3,4-Difluorophenol is a halogenated aromatic compound that serves as a versatile intermediate in organic synthesis.^{[1][2]} Its unique electronic properties, stemming from the two fluorine atoms on the phenyl ring, make it a valuable building block in the development of pharmaceuticals, agrochemicals, and advanced materials.^{[1][2][3]}

General Information

| Identifier | Value |
|-------------------|--|
| CAS Number | 2713-33-9 [1] [4] [5] [6] |
| Molecular Formula | C ₆ H ₄ F ₂ O [1] [4] [5] [7] |
| Molecular Weight | 130.09 g/mol [1] [4] [5] [7] |
| IUPAC Name | 3,4-difluorophenol [7] |
| Synonyms | phenol, 3,4-difluoro-; 3,4-difluoro phenol [7] |

Physicochemical Properties

| Property | Value |
|---------------|---|
| Appearance | White to off-white crystals or low melting fused solid [1] [8] |
| Melting Point | 34-38 °C [6] [8] |
| Boiling Point | 85 °C at 20 mmHg [1] [2] [6] [8] |
| Density | 1.2483 g/cm ³ (estimate) [6] [8] |
| Flash Point | 136 °F (57.8 °C) [6] [8] |
| pKa | 8.98 ± 0.18 (Predicted) [8] |
| Solubility | Soluble in common organic solvents and alkaline aqueous solutions; slightly soluble in neutral aqueous solutions. [9] |

Safety and Handling

3,4-Difluorophenol is a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated area.

Hazard Identification

| Hazard Class | GHS Pictogram | Signal Word | Hazard Statement |
|--------------------------------|---------------|-------------|---|
| Flammable solids | GHS02 | Danger | H228: Flammable solid [10] [11] [12] |
| Acute toxicity (Oral) | GHS07 | Warning | H302: Harmful if swallowed [12] |
| Acute toxicity (Dermal) | GHS06 | Danger | H311: Toxic in contact with skin [10] |
| Skin corrosion/irritation | GHS05 | Danger | H314/H315: Causes severe skin burns and eye damage / Causes skin irritation [11] [12] |
| Serious eye damage/irritation | GHS05 | Danger | H319: Causes serious eye irritation [11] |
| Specific target organ toxicity | GHS07 | Warning | H335: May cause respiratory irritation [11] |

Precautionary Statements

A comprehensive list of precautionary statements can be found in the safety data sheet, including P210 (Keep away from heat/sparks/open flames/hot surfaces), P260 (Do not breathe dust), P280 (Wear protective gloves/protective clothing/eye protection/face protection), and P301+P312 (IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell). [\[8\]](#)

Experimental Protocols

Synthesis of 3,4-Difluorophenol

One common laboratory-scale synthesis of 3,4-Difluorophenol involves the ipso-hydroxylation of 3,4-Difluorophenylboronic acid.[\[5\]](#)

Materials:

- 3,4-Difluorophenylboronic acid (0.5 mmol)
- Cellulose (10 mg, 15 wt%)
- 30% aqueous Hydrogen Peroxide (H_2O_2) (0.5 mL)
- Distilled Water (2 mL)
- Ethyl Acetate (EtOAc)
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Hexane
- Silica gel

Procedure:

- In a 10 mL oven-dried round-bottomed flask, combine the arylboronic acid (0.5 mmol) and cellulose (10 mg).
- Add 2 mL of distilled water to the flask.
- Add 30% aqueous H_2O_2 (0.5 mL) dropwise to the mixture while stirring at room temperature.
- Continue stirring for 5 minutes. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, centrifuge the aqueous layer to recover the catalyst for future use.
- Extract the product from the aqueous layer with ethyl acetate (3 x 10 mL).
- Dry the combined organic extracts over anhydrous Na_2SO_4 .
- Remove the solvent under vacuum to yield the crude product.
- Purify the crude product by column chromatography on silica gel using an ethyl acetate/hexane eluent to obtain the desired 3,4-Difluorophenol.[\[5\]](#)

Synthesis of 3,4-Difluoroanisole from 3,4-Difluorophenol

This protocol details the etherification of 3,4-Difluorophenol to its methyl ether derivative, 3,4-Difluoroanisole. A similar procedure could be adapted for the synthesis of **3,4-Difluorophenetole** by substituting methyl iodide with ethyl iodide.

Materials:

- 3,4-Difluorophenol (50 g)
- Acetonitrile (500 mL)
- Potassium Carbonate (69 g)
- Methyl Iodide (32 mL)
- Dichloromethane
- Water

Procedure:

- Dissolve 50 g of 3,4-difluorophenol in 500 mL of acetonitrile in a suitable reaction vessel.[13]
- Add 69 g of potassium carbonate to the solution.[13]
- Slowly add 32 mL of methyl iodide to the reaction mixture.[13]
- Allow the reaction to proceed at room temperature overnight.[13]
- Monitor the completion of the reaction using a TLC plate.[13]
- Pour the reaction mixture into 500 mL of water and stir thoroughly.[13]
- Separate the organic phase.[13]
- Wash the aqueous phase with 100 mL of dichloromethane and 300 mL of water.[13]
- Combine the organic phases and dry them.[13]

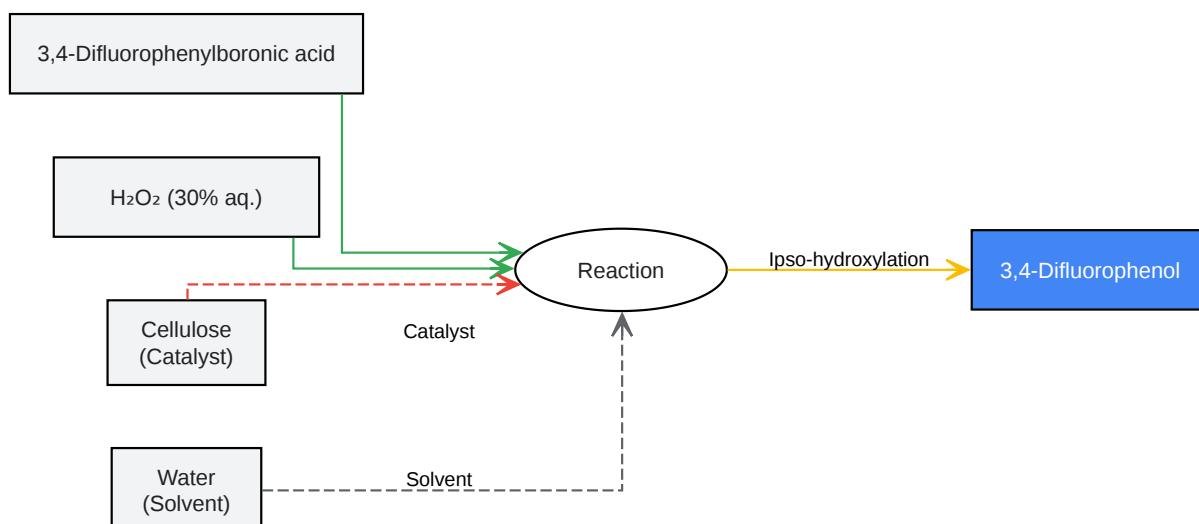
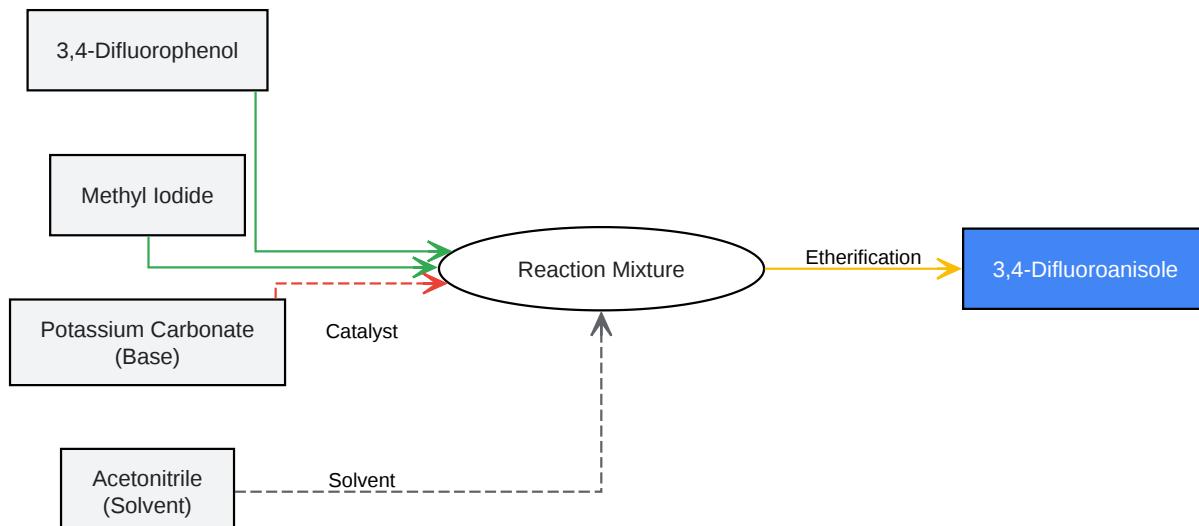
- Purify the product by distillation.[13]

Applications in Research and Development

3,4-Difluorophenol is a key building block in several areas of chemical research and industry.

- Pharmaceuticals: It serves as a crucial intermediate in the synthesis of fluorinated drug candidates. The incorporation of fluorine atoms can enhance a molecule's biological activity, metabolic stability, and lipophilicity.[1][3]
- Agrochemicals: This compound is utilized in the formulation of herbicides and pesticides, contributing to improved selectivity and effectiveness.[1][2]
- Material Science: 3,4-Difluorophenol is employed in the production of polymers and liquid crystal materials, imparting properties such as increased thermal stability and chemical resistance.[1][3][5][9]

Visualizations



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